

A Comprehensive Technical Guide to N- δ -Carbobenzoxy-DL-ornithine and Its Stereoisomers

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Compound of Interest

Compound Name: *H-DL-Orn(Z)-OH*

Cat. No.: *B555565*

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This technical guide provides a detailed overview of the nomenclature and synonyms for N- δ -carbobenzoxy-DL-ornithine, a protected amino acid derivative crucial in peptide synthesis and other areas of chemical and pharmaceutical research. While the DL-racemic mixture is specified, it is important to note that the L-isomer is more commonly encountered and documented in scientific literature and commercial inventories. This guide will therefore provide a thorough account of the synonyms for the L-isomer, alongside information for the D and DL forms to ensure clarity and comprehensiveness for the research community.

Understanding the Nomenclature

The name N- δ -carbobenzoxy-DL-ornithine describes a molecule of ornithine with a carbobenzoxy protecting group attached to the delta (δ) amino group of its side chain. Ornithine is an α -amino acid with two amino groups: one at the α -carbon and one at the δ -carbon of its side chain. The "DL" designation indicates a racemic mixture of both the D and L enantiomers.

The carbobenzoxy group, commonly abbreviated as Cbz or Z, is a benzyl ester of a carbamate. It is a widely used protecting group for amines in organic synthesis, particularly in peptide synthesis, due to its stability under various conditions and its susceptibility to removal by catalytic hydrogenation.

Synonyms and Chemical Identifiers

For clarity and ease of reference, the following tables summarize the various synonyms and identifiers for the L, D, and DL forms of N- δ -carbobenzoxy-ornithine. The majority of commercially available and literature-referenced compounds refer to the L-isomer.

N- δ -Carbobenzoxy-L-ornithine

The L-isomer is the most frequently used and documented form of this compound.

Synonym	Abbreviation/Code	CAS Number
N-delta-Carbobenzoxy-L-ornithine	H-Orn(Z)-OH	3304-51-6
N-delta-Benzylloxycarbonyl-L-ornithine	H-Orn(Cbz)-OH	3304-51-6
N5-Carbobenzoxy-L-ornithine	L-Orn(Z)-OH	3304-51-6
N5-Benzylloxycarbonyl-L-ornithine	L-Orn(Cbz)-OH	3304-51-6
(S)-2-Amino-5-(benzylloxycarbonylamino)pentanoic acid	Nd-Z-L-ornithine	3304-51-6
N- δ -Z-L-ornithine	Z-L-Orn-OH	3304-51-6

Note: The CAS Number 3304-51-6 is consistently associated with the L-isomer of N- δ -carbobenzoxy-ornithine.[1][2][3]

N- δ -Carbobenzoxy-D-ornithine

The D-isomer is less common but may be used in the synthesis of peptides containing D-amino acids, which can confer resistance to enzymatic degradation.

Synonym	Abbreviation/Code	CAS Number
N-delta-Carbobenzoxy-D-ornithine	H-D-Orn(Z)-OH	Not specified
N-delta-Benzylloxycarbonyl-D-ornithine	H-D-Orn(Cbz)-OH	Not specified
N5-Carbobenzoxy-D-ornithine	D-Orn(Z)-OH	Not specified
N5-Benzylloxycarbonyl-D-ornithine	D-Orn(Cbz)-OH	Not specified
(R)-2-Amino-5-(benzyloxycarbonylamino)pentanoic acid	Nd-Z-D-ornithine	Not specified
N-δ-Z-D-ornithine	Z-D-Orn-OH	Not specified

Note: A specific CAS number for N-δ-carbobenzoxy-D-ornithine is not readily available in common chemical databases, highlighting its lesser prevalence compared to the L-isomer.

N-δ-Carbobenzoxy-DL-ornithine

The DL-racemic mixture is the specific subject of this guide. While a dedicated CAS number for this specific racemate is not prominently documented, the synonyms can be inferred by applying the "DL" designation to the common names.

Synonym	Abbreviation/Code	CAS Number
N-delta-Carbobenzoxy-DL-ornithine	H-DL-Orn(Z)-OH	Not specified
N-delta-Benzylloxycarbonyl-DL-ornithine	H-DL-Orn(Cbz)-OH	Not specified
N5-Carbobenzoxy-DL-ornithine	DL-Orn(Z)-OH	Not specified
N5-Benzylloxycarbonyl-DL-ornithine	DL-Orn(Cbz)-OH	Not specified
(R,S)-2-Amino-5-(benzyloxycarbonylamino)pentanoic acid	Nd-Z-DL-ornithine	Not specified
N-δ-Z-DL-ornithine	Z-DL-Orn-OH	Not specified

Note: The absence of a specific CAS number for N-δ-carbobenzoxy-DL-ornithine in major databases suggests it is infrequently prepared or sold as a racemic mixture. Researchers typically utilize the stereochemically pure L- or D-isomers for specific applications. One related compound, poly-delta-cbz-dl-ornithine, is listed with the CAS number 118578-06-6, but this refers to a polymer and not the monomeric amino acid derivative.[\[4\]](#)

Experimental Protocols

As N-δ-carbobenzoxy-DL-ornithine is a protected amino acid, its primary utility is as a building block in chemical synthesis, most notably in solid-phase peptide synthesis (SPPS) or solution-phase peptide synthesis. The experimental protocols would, therefore, pertain to the methodologies in which it is used rather than experiments it is subjected to directly.

A general protocol for the incorporation of a protected amino acid like N-δ-Cbz-L-ornithine into a growing peptide chain during SPPS would involve the following key steps:

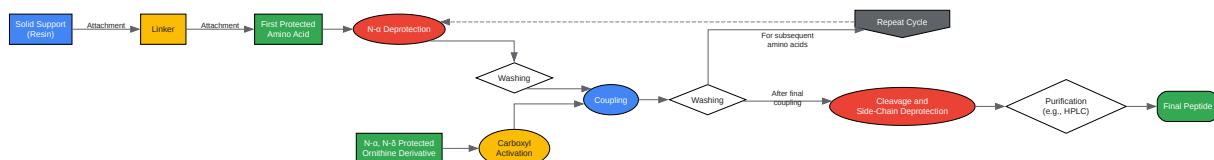
- Deprotection: Removal of the temporary N-α-protecting group (e.g., Fmoc or Boc) from the resin-bound peptide.

- Activation: Activation of the carboxylic acid group of the incoming protected amino acid (in this case, an N- α -protected version of N- δ -Cbz-ornithine) using a coupling reagent (e.g., HBTU, HATU, DIC).
- Coupling: Reaction of the activated amino acid with the deprotected N-terminus of the resin-bound peptide to form a new peptide bond.
- Washing: Thorough washing of the resin to remove excess reagents and byproducts.

This cycle is repeated for each amino acid in the desired peptide sequence. The N- δ -Cbz group on the ornithine side chain remains intact throughout this process and can be removed during the final cleavage and deprotection step, typically using strong acid or catalytic hydrogenation, depending on the overall protection strategy.

Visualization of Synthetic Workflow

The following diagram illustrates a simplified workflow for the use of a protected amino acid, such as an N- α -protected derivative of N- δ -carbobenzoxy-ornithine, in solid-phase peptide synthesis.



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Caption: A generalized workflow for solid-phase peptide synthesis incorporating a protected ornithine derivative.

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